

"structure-activity relationship of 5-Chloro-8-methylquinolin-3-amine derivatives"

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Chloro-8-methylquinolin-3-amine

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An In-Depth Guide to the Structure-Activity Relationship of **5-Chloro-8-methylquinolin-3-amine** Derivatives

Introduction: The Quinoline Scaffold as a Cornerstone in Medicinal Chemistry

The quinoline ring system, a fusion of a benzene and a pyridine ring, is a quintessential "privileged scaffold" in drug discovery. Its unique structural and electronic properties have made it a versatile core for developing therapeutic agents across a spectrum of diseases.[1][2][3] From the marketed anti-cancer drugs like Lenvatinib and Cabozantinib, which target vascular endothelial growth factor receptor-2 (VEGFR-2), to foundational anti-malarials like Chloroquine, the quinoline motif is a testament to nature's and chemists' ingenuity.[4][5] The biological activity of quinoline derivatives is profoundly influenced by the substitution pattern on the bicyclic ring, enabling the fine-tuning of their pharmacological profiles. These derivatives have been shown to exert their effects through diverse mechanisms, including the inhibition of tyrosine kinases, topoisomerases, and tubulin polymerization, as well as the induction of apoptosis and cell cycle arrest.[1][6][7]

This guide provides a comparative analysis of the structure-activity relationship (SAR) for a specific, promising scaffold: **5-Chloro-8-methylquinolin-3-amine**. We will dissect the role of each substituent, compare its potential with alternative quinoline-based frameworks, provide detailed experimental protocols for its evaluation, and outline future directions for drug development professionals.

The 5-Chloro-8-methylquinolin-3-amine Core: A Rationale for Design

The design of this specific scaffold is a deliberate exercise in medicinal chemistry, where each component is chosen for its potential to contribute to a desirable pharmacological profile.

- **Quinoline Core:** Provides the fundamental rigid structure for interaction with biological targets. Its aromatic nature allows for π - π stacking interactions, while the nitrogen atom at position 1 can act as a hydrogen bond acceptor.[\[1\]](#)
- **3-Amino Group:** This is a critical functional group that serves as a versatile handle for chemical modification. As a hydrogen bond donor, it can form crucial interactions with target proteins. Derivatization at this site allows for the introduction of various side chains to modulate potency, selectivity, solubility, and pharmacokinetic properties. The importance of an amino group at this position has been highlighted in the development of N-(2-arylethyl)quinolin-3-amine skeletons as promising anti-mycobacterial agents.[\[8\]](#)
- **5-Chloro Group:** The introduction of an electron-withdrawing chlorine atom at the C-5 position significantly alters the electronic landscape of the quinoline ring. This can enhance binding affinity to target proteins and, in some series, has been shown to increase both toxicity towards cancer cells and selectivity.[\[9\]](#)[\[10\]](#)
- **8-Methyl Group:** A small, lipophilic group at the C-8 position can influence the molecule's orientation within a binding pocket and improve its metabolic stability. While the 8-hydroxyquinolines act primarily via metal chelation, substituting the hydroxyl with a methyl group precludes this mechanism, directing the compound towards other potential targets, such as protein kinases.

Below is a diagram illustrating the core structure and the key points of interest for SAR analysis.

Caption: Key pharmacophoric features of the **5-Chloro-8-methylquinolin-3-amine** scaffold.

Structure-Activity Relationship (SAR) Analysis

The therapeutic potential of the core scaffold is unlocked through systematic modification. The primary focus is on the 3-amino position, but understanding the roles of other positions through comparative analysis is crucial.

Primary Focus: Derivatization of the 3-Amino Group

The 3-amino group is the most logical point for introducing diversity to explore and optimize target interactions.

- **N-Aryl/Alkyl Chains:** Simple alkyl or aryl substituents can modulate lipophilicity. For instance, studies on related quinolin-3-amines have shown that an N-(2-arylethyl) side chain is a critical determinant for anti-mycobacterial activity, suggesting that a specific chain length and terminal aromatic ring are required for optimal target engagement.[\[8\]](#)
- **Amide and Sulfonamide Linkages:** Converting the amine into an amide or sulfonamide introduces additional hydrogen bond acceptors (the carbonyl or sulfonyl oxygens) and allows for the appendage of large, diverse chemical groups. This strategy is widely used to target kinase ATP-binding pockets.
- **Molecular Hybridization:** The 3-amino group can serve as a linker to attach another pharmacophore, creating a hybrid molecule with potentially synergistic or dual-targeting capabilities. A prominent example is the hybridization with chalcones. Linking a chalcone fragment to a quinoline scaffold has been shown to produce potent anticancer agents that induce apoptosis and reactive oxygen species (ROS) generation.[\[11\]](#)[\[12\]](#) Similarly, linking to oxadiazole or thiadiazole moieties has also yielded compounds with significant antiproliferative activities.[\[6\]](#)

Comparative SAR: Insights from Other Quinoline Scaffolds

To fully appreciate the SAR of our target scaffold, we must compare it with other well-studied quinoline isomers and derivatives.

Scaffold Comparison	5-Chloro-8-methylquinolin-3-amine	8-Hydroxyquinoline (8-HQ)	4-Aminoquinoline
Primary Mechanism	Likely kinase inhibition, cell cycle arrest	Metal Ion Chelation	Interference with heme metabolism
Key SAR Feature	3-Amino group for derivatization	8-Hydroxyl group is essential for activity	4-Amino group and 7-chloro substituent
Role of 5-Chloro	Likely enhances potency and selectivity	Electron-withdrawing groups at C5 increase anticancer activity[9]	Not the optimal position; C7-chloro is critical for antimalarial effect
Therapeutic Area	Oncology, Infectious Disease	Anticancer, Antifungal, Antibacterial	Antimalarial, Anti-inflammatory

This comparison underscores a fundamental principle of medicinal chemistry: the positional arrangement of functional groups on the quinoline ring dictates the compound's mechanism of action and therapeutic utility. The 3-amino scaffold offers a distinct mechanistic path compared to the chelating 8-HQ series or the classic antimalarial 4-aminoquinolines.

Experimental Protocol: In Vitro VEGFR-2 Kinase Inhibition Assay

To quantify the activity of newly synthesized derivatives, a robust and reproducible assay is required. As many quinoline derivatives function as tyrosine kinase inhibitors, an in vitro kinase inhibition assay against a relevant cancer target like VEGFR-2 is a primary evaluation step.[4]

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **5-Chloro-8-methylquinolin-3-amine** derivatives against the human VEGFR-2 enzyme.

Materials:

- Recombinant human VEGFR-2 kinase (e.g., from MilliporeSigma or Promega).

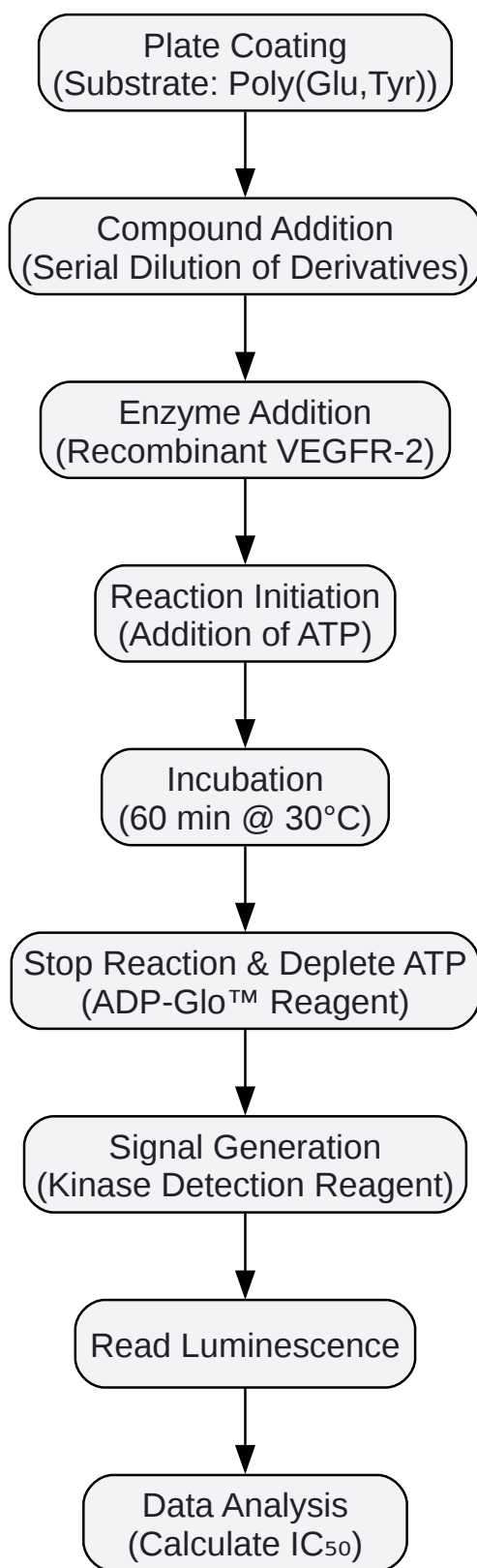
- Kinase substrate: Poly(Glu, Tyr) 4:1.
- ATP (Adenosine triphosphate).
- Test Compounds: Dissolved in 100% DMSO to create stock solutions.
- Kinase Buffer: (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 2 mM DTT, 0.01% Tween-20).
- Detection Reagent: ADP-Glo™ Kinase Assay (Promega) or similar technology that quantifies ATP consumption.
- 96-well or 384-well white assay plates.

Step-by-Step Methodology:

- Plate Preparation: Pre-coat the wells of the assay plate with the Poly(Glu, Tyr) substrate according to the manufacturer's instructions and wash to remove unbound substrate.
- Compound Dilution: Perform a serial dilution of the test compounds in kinase buffer. Typically, an 11-point, 3-fold dilution series is prepared, starting from a high concentration (e.g., 100 µM). Include "no compound" (vehicle control) and "no enzyme" (background) controls.
- Kinase Reaction Initiation:
 - Add 5 µL of diluted test compound or control to the appropriate wells.
 - Add 10 µL of a solution containing VEGFR-2 enzyme in kinase buffer to all wells except the "no enzyme" control.
 - Pre-incubate for 10 minutes at room temperature to allow compound-enzyme interaction.
 - Initiate the kinase reaction by adding 10 µL of ATP solution (at a concentration near its K_m for VEGFR-2) to all wells.
- Incubation: Incubate the plate at 30°C for 60 minutes.

- Reaction Termination and Detection:
 - Stop the kinase reaction by adding 25 μ L of ADP-Glo™ Reagent. This terminates the kinase reaction and depletes the remaining unconsumed ATP. Incubate for 40 minutes at room temperature.
 - Add 50 μ L of Kinase Detection Reagent to convert ADP to ATP and induce a luminescent signal via a luciferase/luciferin reaction. Incubate for 30 minutes at room temperature.
- Data Acquisition: Read the luminescence on a plate reader. The light signal is directly proportional to the amount of ADP generated and thus, to the kinase activity.
- Data Analysis:
 - Subtract the background ("no enzyme") signal from all other readings.
 - Normalize the data by setting the vehicle control (maximum kinase activity) to 100% and the highest concentration of a potent inhibitor to 0%.
 - Plot the percent inhibition versus the logarithm of the compound concentration and fit the data to a four-parameter logistic equation to determine the IC₅₀ value.

The workflow for this experimental protocol is visualized below.



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Caption: Experimental workflow for the in vitro VEGFR-2 kinase inhibition assay.

Data Presentation: Illustrative SAR Table

To illustrate the potential SAR findings from such an assay, the following table presents hypothetical data for a series of derivatives modified at the 3-amino position.

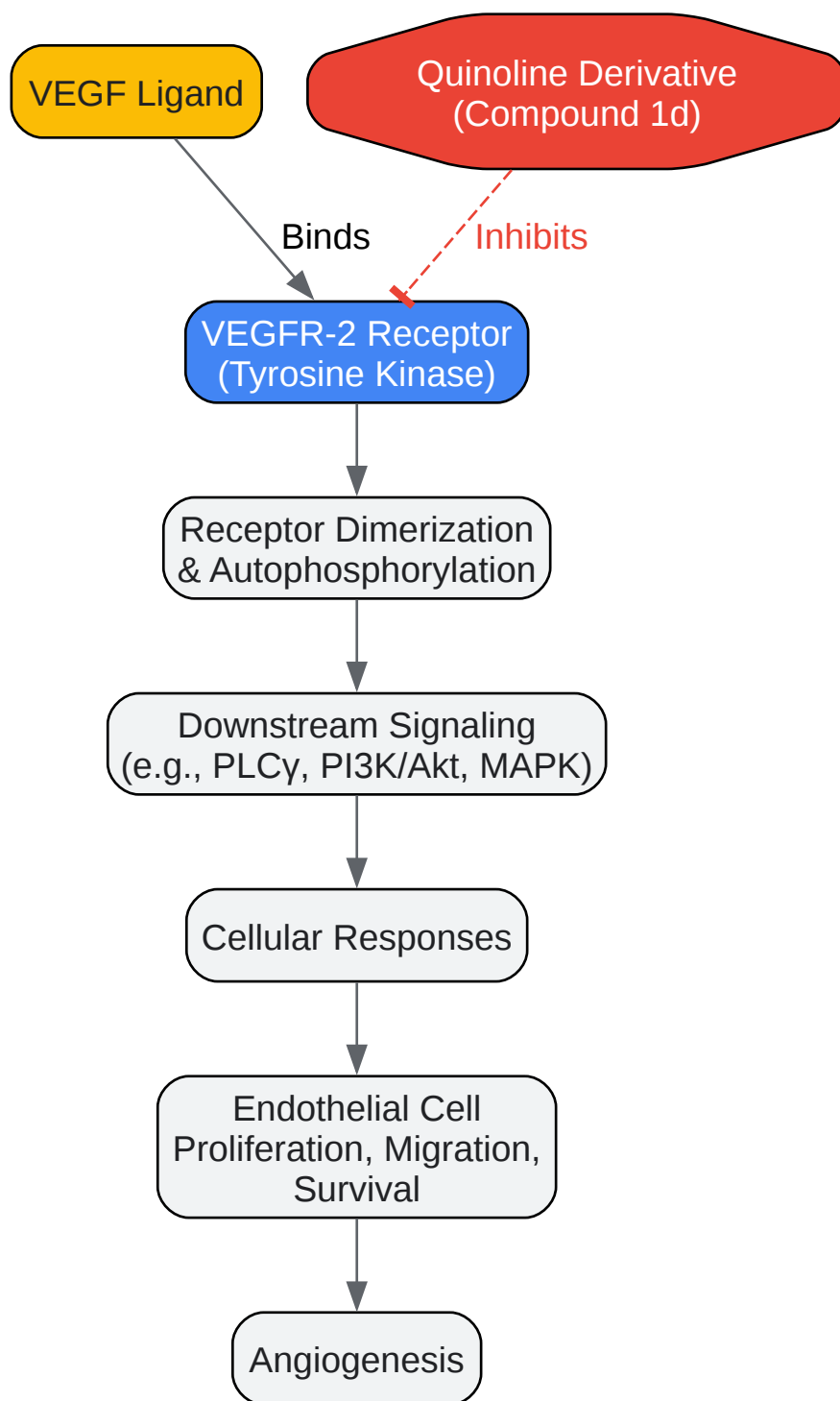
Compound ID	R-Group at 3-NHR	VEGFR-2 IC ₅₀ (nM)	Rationale for Activity
Core	-H	>10,000	Unsubstituted amine lacks key interactions.
1a	-CH ₃	8,500	Small alkyl group offers minimal improvement.
1b	-(CH ₂) ₂ -Ph	450	Phenethyl group provides favorable hydrophobic interactions. [8]
1c	-C(O)-Ph	150	Benzamide introduces H-bond acceptor and extends into pocket.
1d	-C(O)-(4-methoxyphenyl)	75	Electron-donating group on phenyl ring enhances binding.
1e	-C(O)-(4-chlorophenyl)	210	Electron-withdrawing group is less favorable in this position.

Note: The data presented is hypothetical and for illustrative purposes to demonstrate SAR principles.

Targeted Signaling Pathway

The **5-Chloro-8-methylquinolin-3-amine** derivatives, when acting as VEGFR-2 inhibitors, would interfere with a critical signaling pathway involved in tumor angiogenesis—the process

by which tumors form new blood vessels to support their growth.



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Caption: Simplified VEGFR-2 signaling pathway inhibited by a quinoline derivative.

Conclusion and Future Directions

The **5-Chloro-8-methylquinolin-3-amine** scaffold represents a promising starting point for the development of novel therapeutic agents, particularly in oncology. The SAR analysis, based on comparative data from related quinoline families, strongly suggests that:

- The 3-amino position is the optimal site for derivatization to enhance potency and modulate pharmacological properties.
- Introducing side chains capable of forming hydrogen bonds and engaging in hydrophobic interactions, such as substituted benzamides or phenethyl groups, is a viable strategy for improving activity.
- The 5-chloro and 8-methyl groups are important foundational substituents that likely improve the baseline activity and metabolic properties of the core scaffold.

Future research should focus on:

- **Broadening Substituent Diversity:** Systematically exploring a wide range of aromatic, heteroaromatic, and aliphatic groups at the 3-amino position to build a comprehensive SAR model.
- **Molecular Hybridization:** Designing and synthesizing hybrids that combine the **5-Chloro-8-methylquinolin-3-amine** core with other known anticancer pharmacophores, such as chalcones or HDAC inhibitors, to explore dual-targeting agents.
- **In Vitro and In Vivo Profiling:** Advancing the most potent compounds from primary kinase assays to cellular assays to assess anti-proliferative effects, followed by pharmacokinetic (ADME) profiling and in vivo efficacy studies in relevant animal models.
- **Target Deconvolution:** For compounds with high cellular potency, performing target deconvolution studies to confirm the mechanism of action and identify any potential off-target effects.

By leveraging these insights and pursuing a structured, data-driven approach, researchers can unlock the full therapeutic potential of this versatile quinoline scaffold.

References

- Guan, Y. F., Liu, X., Zhang, S. Y., et al. (2021). Design, Synthesis, and Anticancer Activity Studies of Novel Quinoline-Chalcone Derivatives. *Molecules*. [[Link](#)]
- Li, Y., et al. (2019). Design, synthesis, and anticancer evaluation of novel quinoline derivatives of ursolic acid with hydrazide, oxadiazole, and thiadiazole moieties as potent MEK inhibitors. *Journal of Enzyme Inhibition and Medicinal Chemistry*. [[Link](#)]
- Guan, Y. F., Liu, X., Zhang, S. Y., et al. (2021). Design, Synthesis, and Anticancer Activity Studies of Novel Quinoline-Chalcone Derivatives. *Molecules*. [[Link](#)]
- Abdel-Maksoud, M. S., et al. (2022). Design, synthesis, and biological evaluation of novel quinoline-based EGFR/HER-2 dual-target inhibitors as potential anti-tumor agents. *RSC Advances*. [[Link](#)]
- Kumar, A., et al. (2022). Review on recent development of quinoline for anticancer activities. *Beni-Suef University Journal of Basic and Applied Sciences*. [[Link](#)]
- Ujváry, F., et al. (2022). Structure–Activity Relationships of 8-Hydroxyquinoline-Derived Mannich Bases with Tertiary Amines Targeting Multidrug-Resistant Cancer. *Journal of Medicinal Chemistry*. [[Link](#)]
- Hegedűs, D., et al. (2025). Synthesis, transformations and biological evaluation of 5-chloro-8-hydroxyquinoline hybrids. *European Journal of Pharmaceutical Sciences*. [[Link](#)]
- JETIR. (2018). PHARMACOLOGICAL APPLICATIONAL OF QUINOLINE AND ITS DERIVATIVES. *JETIR*. [[Link](#)]
- Ajani, O. O., et al. (2022). Recent advances in chemistry and therapeutic potential of functionalized quinoline motifs – a review. *RSC Advances*. [[Link](#)]
- Avanzo, J. L. B., et al. (2024). Quinolines: the role of substitution site in antileishmanial activity. *Frontiers in Chemistry*. [[Link](#)]
- O-uchi, S., et al. (2022). Anti-Mycobacterial N-(2-Arylethyl)quinolin-3-amines Inspired by Marine Sponge-Derived Alkaloid. *Marine Drugs*. [[Link](#)]

- Wentland, M. P., et al. (1984). Novel amino-substituted 3-quinolinecarboxylic acid antibacterial agents: synthesis and structure-activity relationships. Journal of Medicinal Chemistry. [\[Link\]](#)
- Ujváry, F., et al. (2022). Structure–Activity Relationships of 8-Hydroxyquinoline-Derived Mannich Bases with Tertiary Amines Targeting Multidrug-Resistant Cancer. Journal of Medicinal Chemistry. [\[Link\]](#)
- Singh, P. P., et al. (2018). Synthesis and Biological Evaluation of 8-Quinolinamines and Their Amino Acid Conjugates as Broad-Spectrum Anti-infectives. ACS Omega. [\[Link\]](#)
- Reang, J., et al. (2024). Redefining the significance of quinoline containing compounds as potent VEGFR-2 inhibitors for cancer therapy. Medicinal Chemistry Research. [\[Link\]](#)
- Szakács, A., et al. (2023). Synthesis of Bioactive Aminomethylated 8-Hydroxyquinolines via the Modified Mannich Reaction. Molecules. [\[Link\]](#)
- Hegedűs, D., et al. (2025). Synthesis, transformations and biological evaluation of 5-chloro-8-hydroxyquinoline hybrids. European Journal of Pharmaceutical Sciences. [\[Link\]](#)
- Rbaa, M., et al. (2019). Synthesis, Characterization and Biological Activity of new Pyran Derivatives of 8-Hydroxyquinoline. Eurasian Journal of Analytical Chemistry. [\[Link\]](#)
- Al-Hussain, S. A., & Ali, M. R. (2022). Recent Advances in the Synthesis and Biological Activity of 8-Hydroxyquinolines. Molecules. [\[Link\]](#)
- Sharma, M., et al. (2025). Quinoline derivatives' biological interest for anti-malarial and anti-cancer activities: an overview. RSC Advances. [\[Link\]](#)
- Sestak, V., et al. (2023). Design, Synthesis and Biological Evaluation of Quinoline-8-Sulfonamides as Inhibitors of the Tumor Cell-Specific M2 Isoform of Pyruvate Kinase: Preliminary Study. Molecules. [\[Link\]](#)

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Sources

- [1. Review on recent development of quinoline for anticancer activities - Arabian Journal of Chemistry \[arabjchem.org\]](#)
- [2. jetir.org \[jetir.org\]](#)
- [3. Recent advances in chemistry and therapeutic potential of functionalized quinoline motifs – a review - RSC Advances \(RSC Publishing\) DOI:10.1039/D2RA02896D \[pubs.rsc.org\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Quinoline derivatives' biological interest for anti-malarial and anti-cancer activities: an overview - RSC Advances \(RSC Publishing\) DOI:10.1039/D5RA00534E \[pubs.rsc.org\]](#)
- [6. tandfonline.com \[tandfonline.com\]](#)
- [7. Design, synthesis, and biological evaluation of novel quinoline-based EGFR/HER-2 dual-target inhibitors as potential anti-tumor agents - RSC Advances \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [8. Anti-Mycobacterial N-\(2-Arylethyl\)quinolin-3-amines Inspired by Marine Sponge-Derived Alkaloid - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Structure–Activity Relationships of 8-Hydroxyquinoline-Derived Mannich Bases with Tertiary Amines Targeting Multidrug-Resistant Cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. pubs.acs.org \[pubs.acs.org\]](#)
- [11. Design, Synthesis, and Anticancer Activity Studies of Novel Quinoline-Chalcone Derivatives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. semanticscholar.org \[semanticscholar.org\]](#)
- [To cite this document: BenchChem. \["structure-activity relationship of 5-Chloro-8-methylquinolin-3-amine derivatives"\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b15258066/docs#structure-activity-relationship-of-5-chloro-8-methylquinolin-3-amine-derivatives\]](#)

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